

Essential Safety and Logistical Guidance for Handling RG7112

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Compound of Interest

Compound Name: RG7112

Cat. No.: B612075

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For researchers, scientists, and drug development professionals working with **RG7112**, a potent and selective p53-MDM2 inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and maintain a secure laboratory environment.^{[1][2][3]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe handling of this compound.

Hazard Identification and GHS Classification: **RG7112** is classified under the Globally Harmonized System (GHS) with the following hazards^[4]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

The signal word for **RG7112** is "Warning".^[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **RG7112** to minimize exposure and ensure safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Nitrile gloves are a suitable option.
Body Protection	Impervious Clothing	A lab coat or other protective clothing that is impervious to chemicals.
Respiratory Protection	Suitable Respirator	To be used to avoid breathing dust, fumes, gas, mist, vapors, or spray.

Handling and Storage Protocols

Safe Handling:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Use only in well-ventilated areas or under an appropriate exhaust ventilation system.[\[4\]](#)
- Do not eat, drink, or smoke in areas where **RG7112** is handled.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a well-ventilated place.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Store in a locked-up area.[\[4\]](#)

- Recommended storage temperature is -20°C for long-term stability (1 year).[4] Shipping at room temperature is acceptable for periods of less than 2 weeks.[4]

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

Spill and Leakage Response:

- Evacuate personnel to a safe area.
- Wear full personal protective equipment.[4]
- Prevent further leakage or spillage if it is safe to do so.
- For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[4]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[4]
- Collect all contaminated materials for disposal.

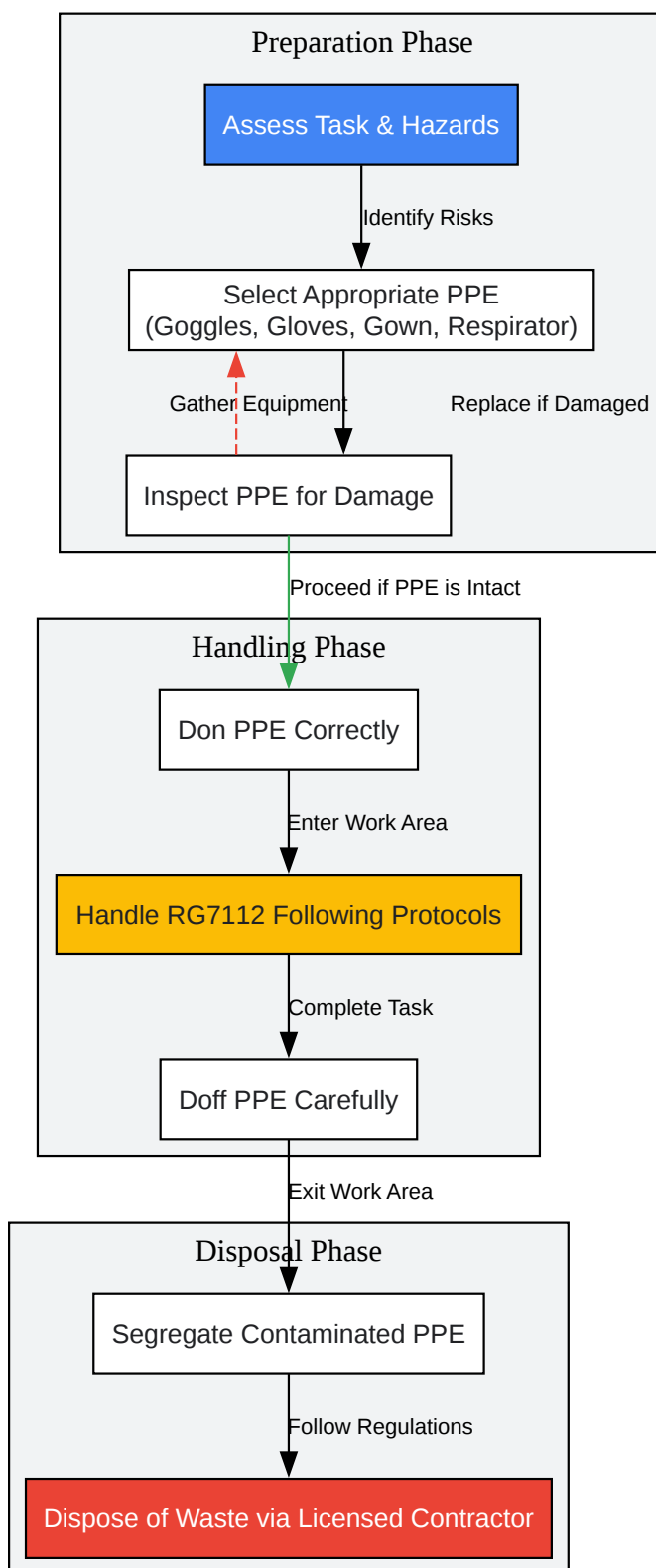
Disposal Plan

All waste materials, including contaminated PPE, absorbent materials, and empty containers, must be disposed of in accordance with local, state, and federal regulations.[4] Contact a

licensed professional waste disposal service to ensure proper disposal.

Workflow for PPE Selection, Use, and Disposal

The following diagram outlines the logical workflow for the selection, use, and disposal of Personal Protective Equipment when handling **RG7112**.



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Caption: PPE workflow for handling **RG7112**.

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